

Camaric Acid: A Comprehensive Technical Guide to its Physicochemical Properties and Solubility

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Compound of Interest

Compound Name: *Camaric acid*

Cat. No.: *B15562923*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Camaric acid, a pentacyclic triterpenoid originating from plants of the *Lantana* genus, has emerged as a compound of significant interest in the scientific community.^[1] As a member of the oleanane class of triterpenoids, it possesses a range of biological activities, including antibacterial, nematicidal, and enzyme-inhibitory functions.^{[1][2]} Notably, it has been identified as an inhibitor of casein kinase II (CK2), a protein kinase implicated in various cancers.^[1] This technical guide provides a detailed overview of the known physicochemical properties and solubility of **Camaric acid**, along with standardized experimental protocols for their determination. This document is intended to serve as a foundational resource for researchers engaged in natural product chemistry, pharmacology, and the development of novel therapeutics.

Physicochemical Properties

While extensive experimental data on some physical properties of **Camaric acid**, such as its melting and boiling points, are not widely published, a combination of reported data and computational predictions provides a solid foundation for its characterization.

Property	Value	Source
Molecular Formula	C ₃₅ H ₅₂ O ₆	[1] [3] [4]
Molecular Weight	568.78 g/mol	[1] [3]
Appearance	Crystalline solid	[1]
IUPAC Name	3,25-epoxy-3 α -hydroxy-22 β -(2-methyl-2Z- butenoyloxy)-12-oleanen-28-oic acid	[1]
CAS Number	146450-83-1	[4]
Topological Polar Surface Area	93.1 Å ²	[5]
Hydrogen Bond Donor Count	2	[5]
Hydrogen Bond Acceptor Count	6	[5]
Rotatable Bond Count	4	[5]
XLogP3	7.1	[5]

Solubility Profile

Comprehensive quantitative solubility data for **Camaric acid** across a wide spectrum of solvents is not extensively available in published literature. However, qualitative assessments have established its solubility in several common organic solvents. For precise applications, experimental determination of solubility is strongly recommended.

Solvent Class	Solvent	Solubility	Source
Alcohols	Methanol	Soluble	[1] [2]
Chlorinated Solvents	Chloroform	Soluble	[1] [2] [6]
Dichloromethane	Soluble	[6]	
Polar Aprotic Solvents	Dimethyl Sulfoxide (DMSO)	Soluble	[6]
Acetone	Soluble	[6]	
Esters	Ethyl Acetate	Soluble	[6]

Experimental Protocols

The following sections detail standardized methodologies for the experimental determination of key physicochemical properties of **Camaric acid**.

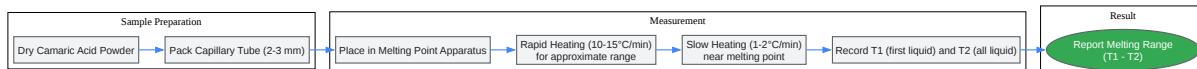
Determination of Melting Point

The melting point of a crystalline solid is a critical indicator of its purity. A sharp melting range typically signifies a high degree of purity, whereas a broad melting range often indicates the presence of impurities.

Methodology:

- **Sample Preparation:** A small quantity of dry, powdered **Camaric acid** is packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a calibrated melting point apparatus with a controllable heating rate.
- **Preliminary Determination:** A rapid heating rate (10-15 °C per minute) is used to obtain an approximate melting range.
- **Accurate Determination:** The measurement is repeated with a fresh sample, heating rapidly to about 20 °C below the approximate melting point. The heating rate is then reduced to 1-2 °C per minute.

- Data Recording: The temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes liquid (T2) are recorded. The melting range is reported as T1-T2.



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Workflow for Determining the Melting Point of **Camaric Acid**.

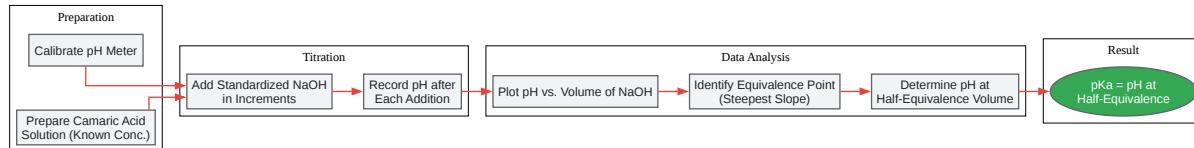
Determination of Acid Dissociation Constant (pKa)

The pKa value is a measure of the strength of an acid in solution. Potentiometric titration is a precise and commonly used method for its determination.

Methodology:

- Solution Preparation: A precise weight of **Camaric acid** is dissolved in a suitable solvent mixture (e.g., water-methanol) to create a solution of known concentration.
- Titration Setup: A calibrated pH meter with an electrode is immersed in the **Camaric acid** solution. A standardized solution of a strong base (e.g., 0.1 M NaOH) is used as the titrant.
- Titration Process: The titrant is added to the **Camaric acid** solution in small, accurately measured increments. After each addition, the solution is stirred, and the pH is recorded once it stabilizes.
- Data Analysis: A titration curve is generated by plotting the pH (y-axis) against the volume of titrant added (x-axis).
- pKa Determination: The equivalence point is identified as the point of steepest inflection on the curve. The volume of titrant at the half-equivalence point is determined. The pH of the

solution at this half-equivalence point is equal to the pKa of the acid.



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Workflow for Potentiometric Titration to Determine pKa.

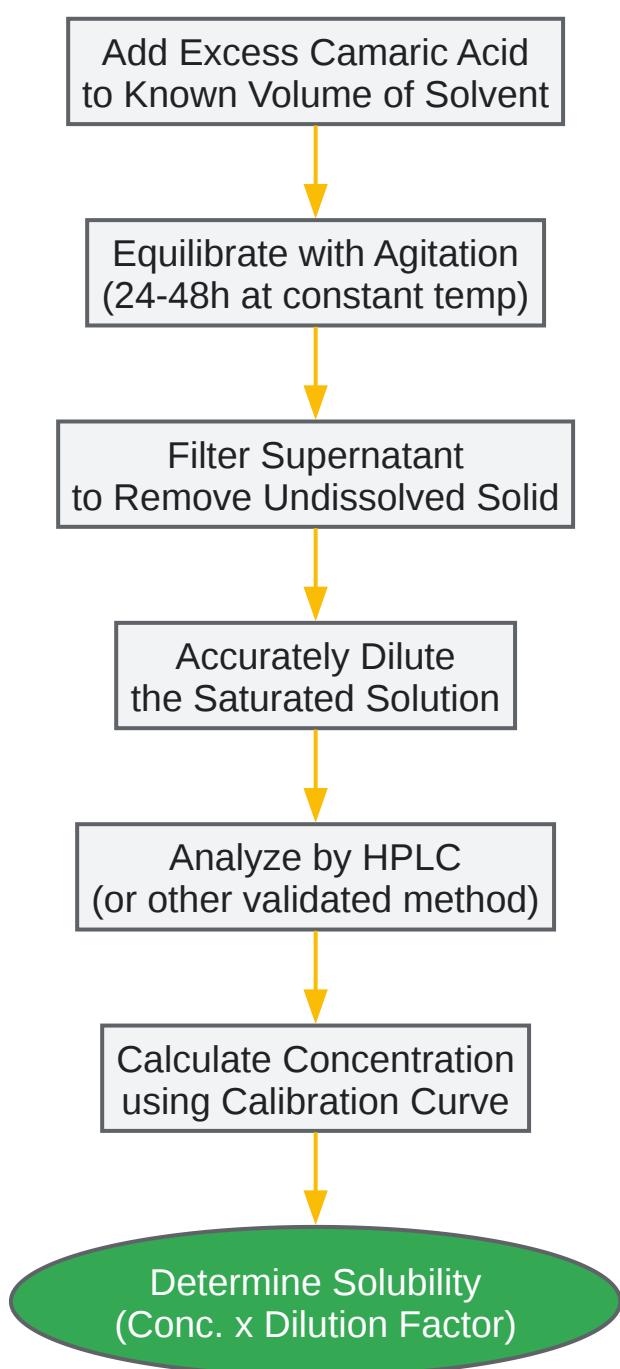
Quantitative Solubility Determination

This protocol provides a general method for accurately quantifying the solubility of **Camaric acid** in a specific solvent at a given temperature.

Methodology:

- Preparation of Saturated Solution: An excess amount of **Camaric acid** is added to a known volume of the selected solvent in a sealed vial.
- Equilibration: The vial is agitated in a constant temperature shaker (e.g., at 25 °C) for an extended period (typically 24-48 hours) to ensure the solution reaches saturation. An excess of solid should remain.
- Sample Collection and Preparation: The solution is allowed to settle. A sample of the supernatant is carefully withdrawn and filtered (e.g., using a 0.45 µm syringe filter) to remove any undissolved solid.
- Dilution: The clear, saturated solution is accurately diluted with the same solvent to a concentration that falls within the linear range of the analytical method.

- Quantification: The concentration of **Camaric acid** in the diluted sample is determined using a validated analytical technique, such as High-Performance Liquid Chromatography (HPLC) with UV detection. A calibration curve prepared with standards of known concentrations is used for accurate quantification.
- Calculation: The solubility is calculated by multiplying the measured concentration by the dilution factor.

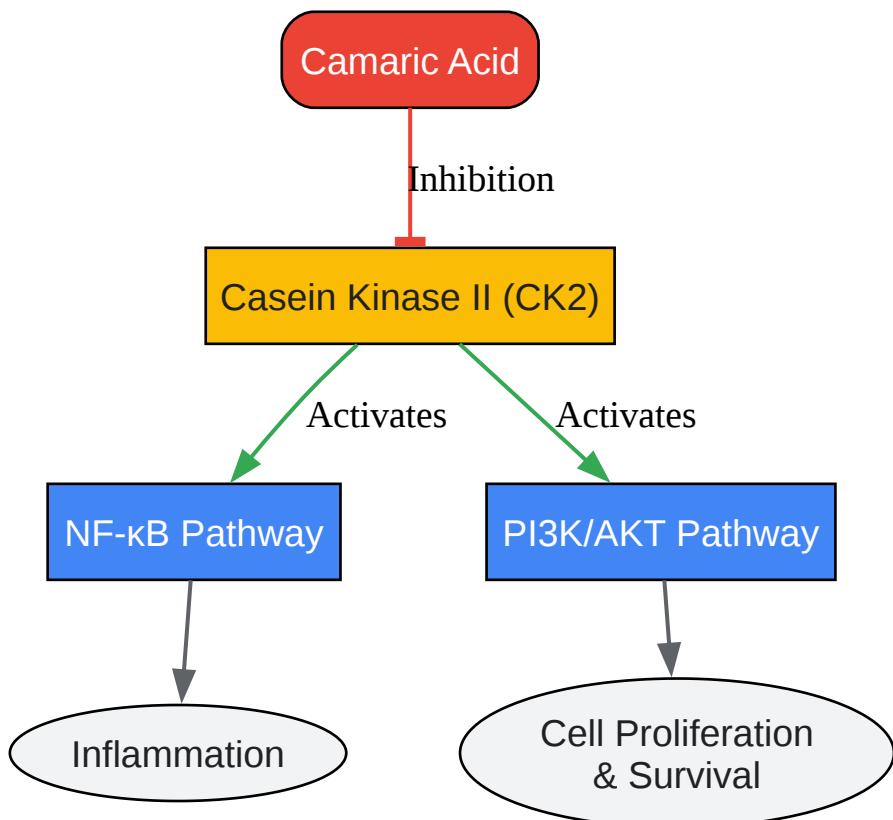


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Workflow for Quantitative Solubility Determination.

Biological Activity: Inhibition of Casein Kinase II

Camaric acid has been identified as an inhibitor of Casein Kinase II (CK2), a serine/threonine kinase that is often overexpressed in cancer cells. CK2 is known to phosphorylate and regulate numerous proteins involved in cell proliferation, survival, and inflammation. By inhibiting CK2, **Camaric acid** can modulate critical downstream signaling pathways, such as the NF- κ B and PI3K/AKT pathways, which are central to tumor progression and inflammatory responses.

[Click to download full resolution via product page](#)Proposed Signaling Pathway for **Camaric Acid** via CK2 Inhibition.

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